

An In-depth Technical Guide to 2,2,3,3-Tetramethylpentane

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Compound of Interest

Compound Name: 2,2,3,3-Tetramethylpentane

Cat. No.: B1619375

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This technical guide provides a comprehensive overview of **2,2,3,3-tetramethylpentane**, a highly branched alkane. This document details its chemical identifiers, physicochemical properties, a proposed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Core Identifiers and Properties

2,2,3,3-Tetramethylpentane is a saturated hydrocarbon with the chemical formula C9H20.[\[1\]](#) [\[2\]](#) Its highly branched structure imparts specific physical and chemical properties that are of interest in various research and industrial applications.

Chemical Identifiers

A comprehensive list of identifiers for **2,2,3,3-tetramethylpentane** is provided below, facilitating its unambiguous identification in databases and literature.

Identifier Type	Value
CAS Number	7154-79-2 [1] [3] [4]
IUPAC Name	2,2,3,3-tetramethylpentane [1]
InChI	InChI=1S/C9H20/c1-7-9(5,6)8(2,3)4/h7H2,1-6H3 [1] [2]
InChIKey	QUKOJKFJIHSBKV-UHFFFAOYSA-N [1] [4]
Canonical SMILES	CCC(C)(C)C(C)(C)C [3]
PubChem CID	92723 [5]
UNII	ATL6HVV37B [3]
DSSTox Substance ID	DTXSID60221779 [3]

Physicochemical Data

The key physical and chemical properties of **2,2,3,3-tetramethylpentane** are summarized in the table below. These properties are crucial for its handling, application, and analysis.

Property	Value
Molecular Weight	128.258 g/mol [3]
Density	0.757 g/cm ³ [6]
Boiling Point	140.4 °C at 760 mmHg [3]
Melting Point	-9.89 °C [3]
Flash Point	29 °C [3]
Refractive Index	1.4214 [3]
Vapor Pressure	7.68 mmHg at 25°C [3]
XLogP3	4.2 [3]

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2,2,3,3-tetramethylpentane** is not readily available in the cited literature. However, a plausible synthetic route can be proposed based on established organometallic chemistry, particularly the Grignard reaction, which is a versatile method for forming carbon-carbon bonds. The proposed synthesis involves the reaction of a Grignard reagent with a dihaloalkane.

Proposed Synthesis of **2,2,3,3-Tetramethylpentane**

This proposed protocol describes the synthesis of **2,2,3,3-tetramethylpentane** via the reaction of tert-butylmagnesium chloride with 2,3-dichloro-2,3-dimethylbutane.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- tert-Butyl chloride
- 2,3-dichloro-2,3-dimethylbutane
- Iodine crystal (as initiator)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

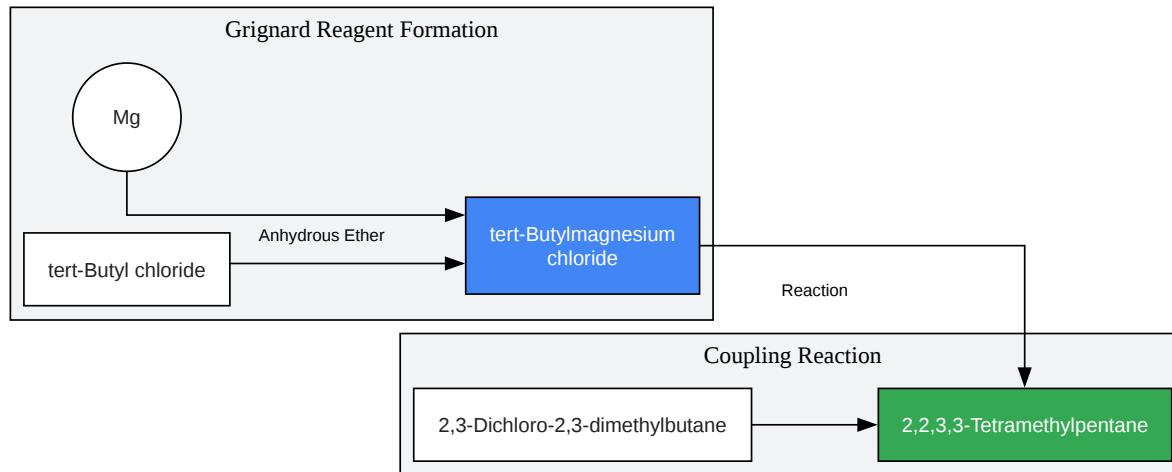
Procedure:

- Preparation of tert-butylmagnesium chloride (Grignard Reagent):
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
 - Add a small crystal of iodine.
 - Add a solution of tert-butyl chloride in anhydrous diethyl ether or THF dropwise from the dropping funnel to the magnesium turnings.

- The reaction is initiated by gentle warming, and the disappearance of the iodine color indicates the start of the Grignard reagent formation.
- Continue the addition of the tert-butyl chloride solution at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete reaction.
- Reaction with 2,3-dichloro-2,3-dimethylbutane:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of 2,3-dichloro-2,3-dimethylbutane in anhydrous diethyl ether or THF dropwise from the dropping funnel to the stirred Grignard reagent.
 - After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for several hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers and dry over anhydrous magnesium sulfate.
 - Filter the drying agent and remove the solvent by rotary evaporation.
 - Purify the crude product by fractional distillation to obtain **2,2,3,3-tetramethylpentane**.

Logical Relationship Diagram

The following diagram illustrates the proposed synthetic pathway for **2,2,3,3-tetramethylpentane**.



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Caption: Proposed synthesis of **2,2,3,3-tetramethylpentane**.

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